

Remote Sensing for Methane Emission Quantification: A Comparative Guide

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A detailed evaluation of satellite, airborne, and drone-based technologies for the accurate measurement of **methane** emissions, supported by experimental data.

Introduction

The accurate quantification of **methane** (CH4) emissions is critical for understanding and mitigating climate change. Remote sensing technologies have emerged as powerful tools for detecting and measuring **methane** plumes from various sources, including the energy sector, agriculture, and waste management. This guide provides a comprehensive comparison of the performance of different remote sensing platforms and sensors, based on data from controlled release experiments and other validation studies. The information is intended for researchers, scientists, and professionals involved in environmental monitoring and greenhouse gas inventory development.

Performance Comparison of Methane Remote Sensing Platforms

The selection of a remote sensing platform for **methane** quantification depends on the specific application, considering factors such as the scale of the area of interest, the required detection limit, and the desired frequency of measurements. Satellites provide global coverage and are suitable for identifying large emission sources and quantifying emissions at a regional scale.[1] [2] Aircraft-based sensors offer higher spatial resolution and can be deployed for facility-level





monitoring and targeted studies. Drones, or unmanned aerial vehicles (UAVs), provide the highest spatial resolution and flexibility for localized leak detection and quantification.[3][4]

Quantitative Performance Data

The following tables summarize the performance of various remote sensing technologies based on published validation studies.



Satellite Platforms	Sensor Type	Spatial Resolution	Detection Threshold (kg/h)	Quantificatio n Uncertainty	Key Findings from Validation Studies
GHGSat	Hyperspectral	25-50 m	~100	-	In a single-blind controlled release test, GHGSat quantified a 0.20 t/h (200 kg/h) emission to within 13%.
Sentinel-2	Multispectral	20 m (SWIR bands)	1,400 (as low as)	±55%	A multi-band algorithm calibrated with ground-truth data from a large-scale controlled-release test demonstrated the ability to detect and quantify emissions.[6] [7] There is a trade-off between quantification accuracy and detection accuracy.[6]



Landsat 8	Multispectral	30 m	1,400 (as low as)	Along with Sentinel-2, detected emissions as low as 1.4 t/h (1,400 kg/h) in a single- blind validation study.[5]
TROPOMI (Sentinel-5P)	Hyperspectral	7 x 5.5 km		Provides daily global mapping of methane columns, suitable for quantifying emissions on a regional scale.[6][8]
MethaneSAT	-	100 x 400 m	-	Designed to have a detection threshold of approximatel y 3 parts per billion (ppb).



Airborne Platforms	Sensor Type	Detection Threshold (kg/h)	Quantification Uncertainty	Key Findings from Validation Studies
Aircraft	Infrared Spectrometers	~5	-	Aircraft-based remote sensing of 151 platforms showed average methane emissions of 284 kg/h .[10]
Aircraft (various)	-	-	Comparable to satellite-based estimates	Three-quarters of quantified estimates from satellites fell within ±50% of the metered value, which is comparable to airplane-based remote sensing technologies.[5]



Drone (UAV) Platforms	Sensor Type	Emission Rate Quantified (g/s)	Quantification Error/Uncertaint y	Key Findings from Validation Studies
UAV	Open-Path TDLAS	As low as 0.08	~4% (with sufficient sampling)	A drone-based approach using an open-path TDLAS sensor demonstrated high accuracy in controlled release experiments, with an average recovery rate of 98% using a logarithmic wind profile model.[3]
UAV	Hyperspectral Camera	23 g/h (6.4 mg/s) & 100 g/h (27.8 mg/s)	±11.5% & ±5.6% respectively	Controlled release tests showed the system was 40 to 100 times more sensitive than previous iterations and could remotely sense from several hundred meters.[11]
UAV	Real-time Methane Imaging System	-	Capable of detecting 5000 ppm.metre up to a range of around 13.6m.	-



Experimental Protocols

The validation of remote sensing technologies for **methane** quantification relies on robust experimental protocols, primarily through controlled release experiments where a known quantity of **methane** is released and measured by the sensor.

Controlled Release Facility (CRF) for DIAL Validation

A study detailing the field validation of an infrared Differential Absorption Lidar (DIAL) system utilized a Controlled Release Facility (CRF).[13][14][15]

Methodology:

- Controlled **Methane** Release: The CRF generates controlled **methane** emissions from 1.8 kg/h to 11 kg/h with a typical expanded uncertainty of approximately 0.3 kg/h .[13][14][15]
- DIAL Measurement: The DIAL system transmits two laser pulses with slightly different wavelengths. One wavelength is absorbed by **methane**, while the other is not.
- Concentration Calculation: The difference in the backscattered signals of the two pulses is related to the **methane** concentration along the laser path, based on the Beer-Lambert law. [13]
- Emission Rate Determination: A 2D map of **methane** concentrations is created by scanning the area downwind of the source. The emission rate is then calculated by integrating the concentration plane with the wind vector.[13]
- Data Acquisition: The backscattered light is collected, passed through an anti-aliasing filter, and digitized by a 12-bit Analogue-to-Digital converter at a sampling rate of 40 MHz.[13]
 Data is typically averaged over 500 laser shots to reduce random noise.[13]

Single-Blind Validation of Satellite-Based Quantification

A single-blind controlled **methane** release experiment was conducted to test the performance of five independent teams analyzing data from one to five different satellites.[5]

Methodology:



- Controlled **Methane** Release: **Methane** was released at known rates ranging from 0.20 to 7.2 metric tons per hour (t/h).[5]
- Satellite Data Acquisition: Various satellites, including GHGSat, Sentinel-2, and Landsat 8, acquired data over the release site.
- Independent Analysis: Five independent teams analyzed the satellite data to detect and quantify the methane emissions without prior knowledge of the release rates (single-blind).
- Performance Evaluation: The teams correctly identified 71% of all emissions.[5] Threequarters of the quantified estimates were within ±50% of the actual metered release value.[5]

Drone-Based TDLAS Quantification with Mass-Balance

Controlled **methane** release experiments were used to evaluate a drone-based approach with an open-path Tunable Diode Laser Absorption Spectroscopy (TDLAS) sensor.[3]

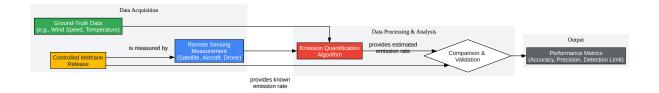
Methodology:

- Controlled Methane Release: Methane was released at a controlled rate.
- Drone-Based Measurement: A UAV equipped with an open-path TDLAS sensor flies transects downwind of the emission source to measure **methane** concentrations.
- Wind Data Collection: Wind data is collected, and two processing strategies were compared: a logarithmic wind profile and a constant scalar wind speed.[3]
- Emission Rate Estimation: A modified mass-balance technique is used to estimate the emission rates from the concentration and wind data.
- Accuracy Assessment: The method demonstrated the ability to quantify emissions as low as 0.08 g/s with approximately 4% error when using the logarithmic wind profile approach, which yielded an average recovery rate of 98%.[3]

Visualizing the Validation Workflow

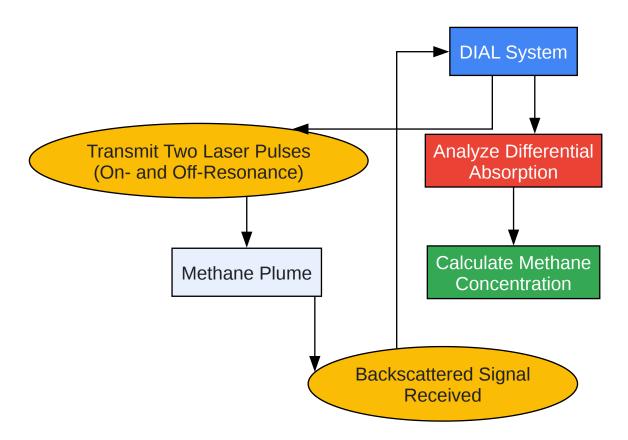
The following diagrams illustrate the key workflows in the validation of remote sensing for **methane** emission quantification.





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Caption: A generalized workflow for validating remote sensing **methane** measurements.



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Caption: The principle of Differential Absorption Lidar (DIAL) for **methane** detection.

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